

Comparative Guide to Alternative HDAC1 Inhibitors

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Compound of Interest

Compound Name: SB-429201

Cat. No.: B15587965

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For researchers seeking alternatives to the selective HDAC1 inhibitor **SB-429201**, this guide provides an objective comparison of other commercially available compounds. Performance is evaluated based on potency and selectivity, with supporting data from biochemical and cellular assays.

Profile of SB-429201

SB-429201 is a potent and selective inhibitor of Histone Deacetylase 1 (HDAC1). In biochemical assays, it demonstrates an IC₅₀ value of approximately 1.5 μ M for HDAC1. Its selectivity is a key feature, showing at least a 20-fold preference for HDAC1 over other Class I isoforms HDAC3 and HDAC8.

Quantitative Comparison of HDAC1 Inhibitors

The following table summarizes the half-maximal inhibitory concentrations (IC₅₀) of various inhibitors against Class I and select Class II HDAC isoforms. This data allows for a direct comparison of potency and selectivity. Lower IC₅₀ values indicate higher potency.

Compound	HDAC1 (IC50)	HDAC2 (IC50)	HDAC3 (IC50)	HDAC8 (IC50)	Selectivity Notes
SB-429201	~1500 nM	-	>30,000 nM	>30,000 nM	Selective for HDAC1 over HDAC3 and HDAC8.
Entinostat (MS-275)	243-510 nM	453 nM	1700 nM	-	Strong inhibition of HDAC1 and HDAC3.
Romidepsin (FK228)	36 nM	47 nM	-	-	Potent inhibitor of HDAC1 and HDAC2.
Mocetinostat (MGCD0103)	150 nM	~300-1500 nM	~300-1500 nM	No Activity	Selective for HDAC1 over HDAC2, 3, and 11.
Tacedinaline (CI-994)	900 nM	900 nM	1200 nM	>20,000 nM	Selective for Class I HDACs 1, 2, and 3 over HDAC8.
Quisinostat (JNJ-26481585)	0.11 nM	Modest Potency	>3.3 nM	>3.3 nM	Highest potency for HDAC1.
ACY-957	7 nM	18 nM	-	-	Selective inhibitor of HDAC1 and HDAC2.

Note: IC50 values can vary between different assay conditions and labs. The data presented is a representative summary from available literature.

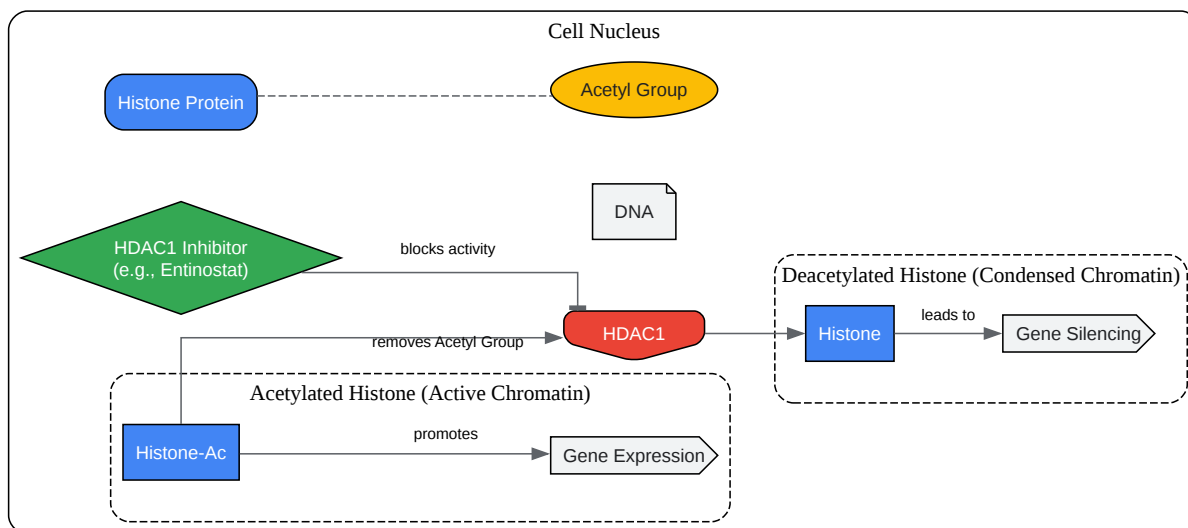
Alternative Inhibitor Profiles

- Entinostat (MS-275): A benzamide inhibitor that strongly targets HDAC1 and HDAC3. It is known to be selective for Class I HDACs.
- Romidepsin (Depsipeptide, FK228): A potent, cyclic peptide inhibitor of Class I HDACs, particularly effective against HDAC1 and HDAC2. It is clinically approved for treating cutaneous T-cell lymphoma (CTCL).
- Mocetinostat (MGCD0103): A potent and selective inhibitor with the most activity against HDAC1, showing 2- to 10-fold selectivity against HDAC2 and 3.
- Tacedinaline (CI-994): A selective Class I HDAC inhibitor with micromolar potency against HDAC1, 2, and 3.
- Quisinostat (JNJ-26481585): A second-generation hydroxamate-based inhibitor with exceptionally high potency for HDAC1 in the sub-nanomolar range.
- ACY-957: A chemical inhibitor that is selective for HDAC1 and HDAC2 with low nanomolar IC50 values.

Visualized Workflows and Pathways

HDAC1 Mechanism of Action

The diagram below illustrates the basic role of HDAC1 in gene silencing and how inhibitors counteract this process.



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Caption: Role of HDAC1 in deacetylating histones and the blocking action of inhibitors.

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